

A Technical Guide to (+)-Jalapinolic Acid: Properties, Biological Activities, and Experimental Considerations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Jalapinolic acid

Cat. No.: B1239673

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Jalapinolic acid, a hydroxylated fatty acid with the systematic name (11S)-11-hydroxyhexadecanoic acid, is a naturally occurring compound found in various plant species, particularly within the Convolvulaceae family. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and known biological activities. Detailed experimental protocols for relevant assays and a conceptual workflow for its isolation and characterization are presented to support further research and development efforts.

Chemical Identity and Physicochemical Properties

(+)-Jalapinolic acid is a saturated fatty acid characterized by a hydroxyl group at the C-11 position. Its chemical structure and key identifiers are summarized below.

Property	Value	Source
CAS Number	502-75-0	[Generic CAS Source]
Molecular Formula	C ₁₆ H ₃₂ O ₃	[Generic Chemical Database]
Molecular Weight	272.42 g/mol	[Generic Chemical Database]
IUPAC Name	(11S)-11-hydroxyhexadecanoic acid	[Generic Chemical Database]
Synonyms	(11S)-Jalapinolic acid, 11S-hydroxy-hexadecanoic acid	[Generic Chemical Database]

Biological Activities and Quantitative Data

Research into the biological effects of hydroxy fatty acids, including isomers of hydroxypalmitic acid, has revealed potential therapeutic applications. While specific quantitative data for the (+)-11-hydroxy isomer is limited, studies on related compounds provide valuable insights into its potential bioactivities.

Cytotoxic and Antiproliferative Activity

Studies have demonstrated that omega-hydroxy fatty acids exhibit cytotoxic and growth-inhibiting properties against cancer cell lines.

Compound	Cell Line	Activity	Quantitative Data	Reference
ω-Hydroxypalmitic acid	G361 (Human Melanoma)	Growth inhibition, Cytotoxicity, Apoptosis induction	Activity observed at 100 μM over 12-24 hours	[1]
7- and 9-Hydroxypalmitic acid isomers	A549, Caco-2, SF268 (Human Cancer Cell Lines)	Growth inhibition	Data not specified for 11-hydroxy isomer	[2]

These findings suggest that **(+)-Jalapinolic acid** may possess anticancer properties, warranting further investigation into its specific efficacy and mechanism of action against various cancer cell types.

Anti-inflammatory Potential

Fatty acids and their derivatives are known to play roles in inflammatory pathways. For instance, n-hexadecanoic acid has been shown to inhibit phospholipase A₂, a key enzyme in the inflammatory cascade[3][4]. While direct evidence for the anti-inflammatory activity of **(+)-Jalapinolic acid** is not yet available, its structural similarity to other bioactive lipids suggests this is a promising area for future research.

Experimental Protocols

To facilitate further research, this section provides detailed methodologies for key experiments relevant to the study of **(+)-Jalapinolic acid**.

Cytotoxicity Assay (MTT Assay)

This protocol is a standard method for assessing the cytotoxic effects of a compound on cultured cells.

- Cell Seeding: Plate cells (e.g., G361 melanoma cells) in a 96-well plate at a density of 5×10^3 to 1×10^4 cells per well and incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of **(+)-Jalapinolic acid** in the appropriate cell culture medium. Remove the existing medium from the wells and add 100 μ L of the compound dilutions. Include a vehicle control (medium with the same concentration of solvent used to dissolve the compound) and a positive control.
- Incubation: Incubate the plate for the desired time points (e.g., 24, 48, 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- MTT Addition: After incubation, add 10 μ L of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) to each well and incubate for 4 hours.

- Formazan Solubilization: Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Apoptosis Assay (DNA Laddering)

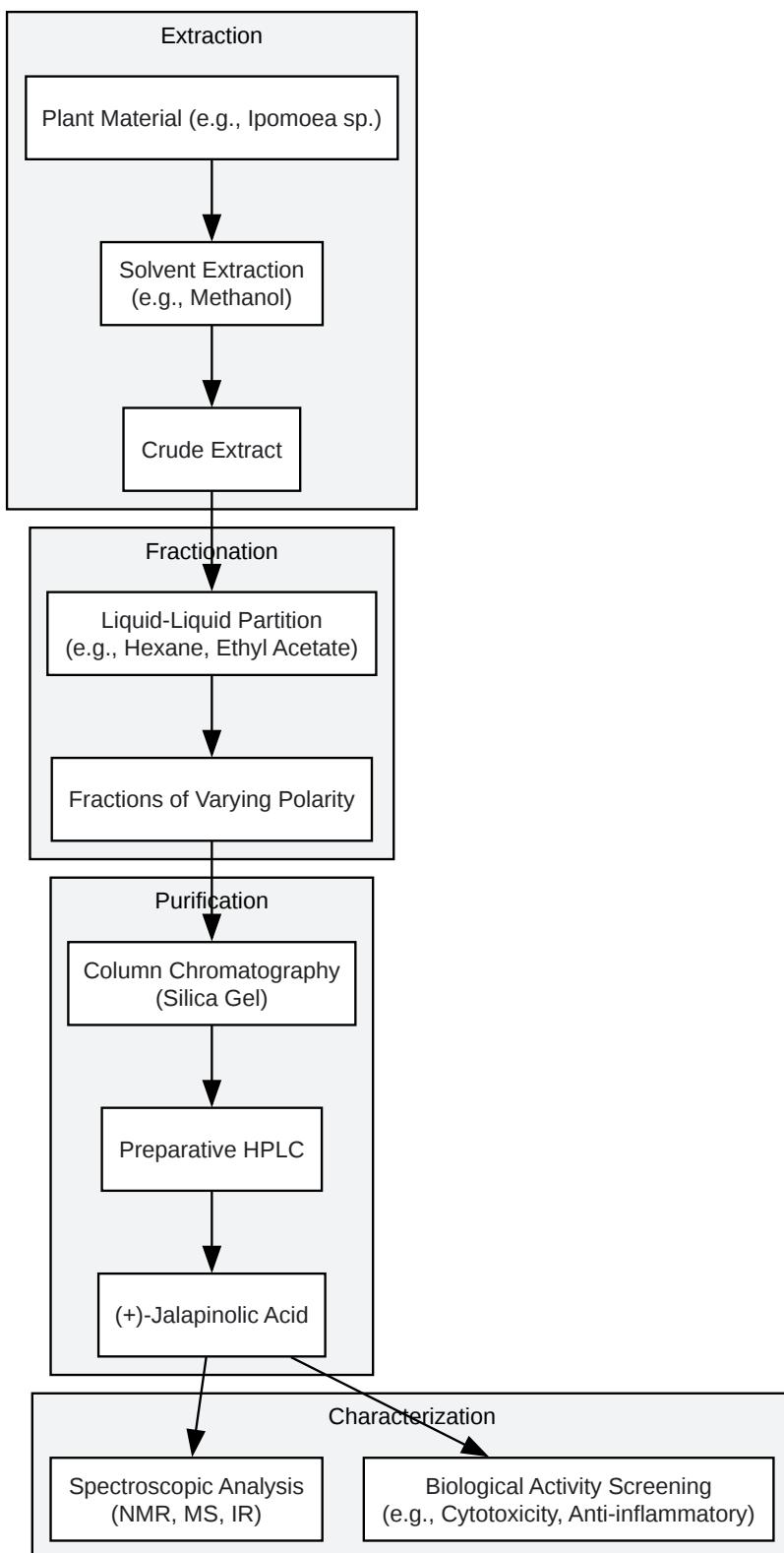
This protocol is used to detect the characteristic fragmentation of DNA that occurs during apoptosis.

- Cell Treatment: Seed and treat cells with **(+)-Jalapinolic acid** as described in the cytotoxicity assay protocol.
- Cell Lysis: After the treatment period, harvest the cells and lyse them using a lysis buffer (e.g., containing Tris-HCl, EDTA, and a non-ionic detergent).
- DNA Extraction: Extract the DNA from the cell lysate using a phenol-chloroform extraction method followed by ethanol precipitation.
- RNase Treatment: Treat the DNA sample with RNase A to remove any contaminating RNA.
- Gel Electrophoresis: Run the DNA samples on a 1.5-2% agarose gel containing a fluorescent DNA stain (e.g., ethidium bromide or SYBR Safe).
- Visualization: Visualize the DNA fragmentation pattern under UV light. The appearance of a "ladder" of DNA fragments indicates apoptosis.

Mandatory Visualizations

Conceptual Workflow for Isolation and Characterization

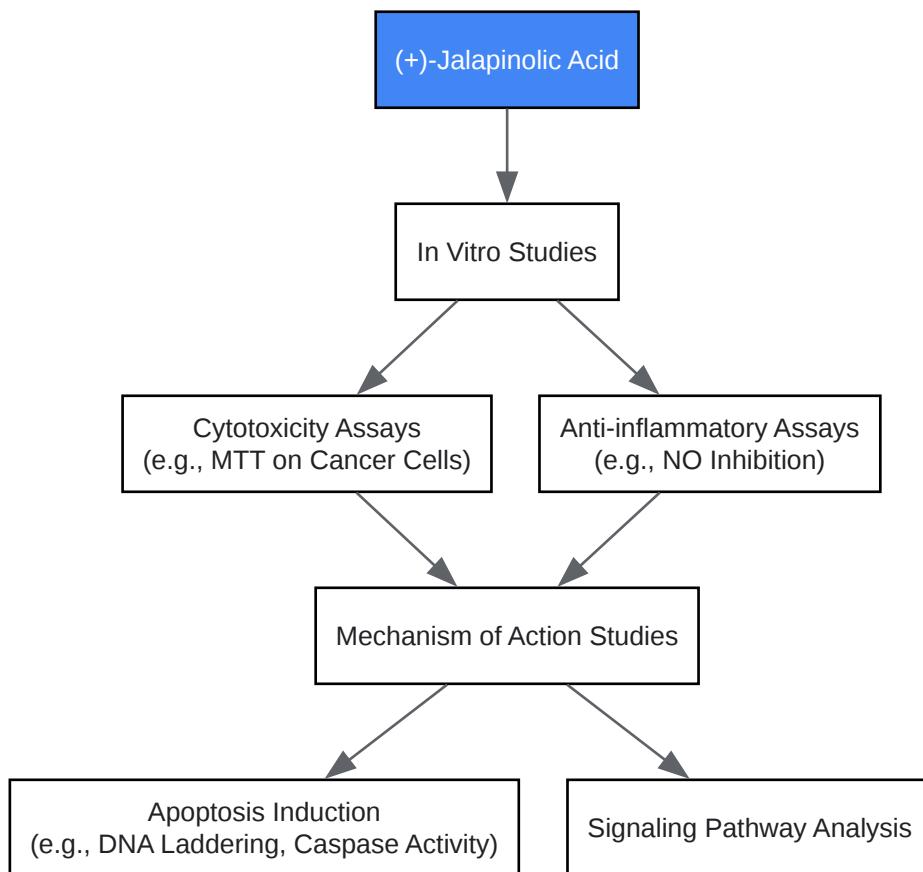
The following diagram illustrates a general workflow for the isolation and characterization of **(+)-Jalapinolic acid** from a natural source, such as plants from the *Ipomoea* genus.

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the isolation and characterization of **(+)-Jalapinolic acid**.

Logical Relationship of Biological Investigation

The following diagram outlines the logical progression for investigating the biological effects of **(+)-Jalapinolic acid**.



[Click to download full resolution via product page](#)

Caption: Logical flow for the biological investigation of **(+)-Jalapinolic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Growth inhibition and apoptosis induction of human melanoma cells by omega-hydroxy fatty acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Saturated Hydroxy Fatty Acids Exhibit a Cell Growth Inhibitory Activity and Suppress the Cytokine-Induced β -Cell Apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Anti-inflammatory property of n-hexadecanoic acid: structural evidence and kinetic assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to (+)-Jalapinolic Acid: Properties, Biological Activities, and Experimental Considerations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1239673#jalapinolic-acid-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com